

An In-depth Technical Guide to the Safety of 6-Bromo-3-methylquinoline

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Compound of Interest

Compound Name: **6-Bromo-3-methylquinoline**

Cat. No.: **B1341349**

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This technical guide provides a comprehensive overview of the safety information for **6-Bromo-3-methylquinoline** (CAS No: 97041-63-9), a key intermediate in pharmaceutical and chemical research. The following sections detail the compound's properties, associated hazards, and the necessary safety protocols for its handling and use in a laboratory or industrial setting. This document is intended for researchers, scientists, and professionals in drug development who require detailed safety data for risk assessment and procedural planning.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **6-Bromo-3-methylquinoline** is presented below. These properties are essential for understanding the compound's behavior under various experimental and storage conditions.

Property	Value	Citation
Molecular Formula	C ₁₀ H ₈ BrN	[1]
Molecular Weight	222.085 g/mol	[1]
CAS Number	97041-63-9	[1]
Appearance	Solid	[2]
Melting Point	103 °C	[1]
Boiling Point	313.8 ± 22.0 °C at 760 mmHg	[1]
Density	1.5 ± 0.1 g/cm ³	[1]
Flash Point	143.6 ± 22.3 °C	[1]
Refractive Index	1.654	[1]
LogP (Octanol-Water Partition Coefficient)	3.29	[1]

Hazard Identification and GHS Classification

6-Bromo-3-methylquinoline is classified as a hazardous substance. The GHS classification provides a clear indication of the potential health risks associated with this compound.

Hazard Class	Category	Hazard Statement	Citation
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[3]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage	[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[4]

Signal Word: Danger[\[3\]](#)

Hazard Pictograms:

- Corrosion
- Harmful

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure the stability of **6-Bromo-3-methylquinoline**.

Aspect	Recommendation	Citation
Handling	Avoid contact with skin and eyes. [2] Avoid the formation of dust and aerosols. [2] Do not eat, drink, or smoke when using this product. [3] Wash hands thoroughly after handling. [3] Use in a well-ventilated area, preferably under a fume hood. [4]	
Storage	Store in a cool, dry, and well-ventilated place. [4] Keep the container tightly closed. [4] Protect from light. [4]	
Incompatible Materials	Strong oxidizing agents. [5]	

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **6-Bromo-3-methylquinoline** to prevent personal exposure.

Protection Type	Specification	Citation
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[3]	
Skin Protection	Wear chemical-resistant gloves and protective clothing. [4]	
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a dust mask type N95 (US) or equivalent.[3][6]	

First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure	Citation
Ingestion	<p>If swallowed, get medical help.</p> <p>[3] Rinse mouth with water.[3]</p> <p>Do not induce vomiting.[3]</p> <p>Never give anything by mouth to an unconscious person.[3]</p>	
Eye Contact	<p>Immediately rinse with water for several minutes.[3]</p> <p>Remove contact lenses, if present and easy to do.[3]</p> <p>Continue rinsing for at least 15 minutes.[3] Get medical help.</p> <p>[3]</p>	
Skin Contact	<p>Take off contaminated clothing immediately.[3] Wash off with soap and plenty of water.[3]</p>	
Inhalation	<p>Move the victim into fresh air.</p> <p>[3] If breathing is difficult, give oxygen.[3] If not breathing, give artificial respiration and consult a doctor immediately.</p> <p>[3]</p>	

Accidental Release Measures

In the case of a spill, the following procedures should be followed to contain and clean up the material safely.

Aspect	Procedure	Citation
Personal Precautions	Use personal protective equipment. [2] Avoid dust formation. [2] Ensure adequate ventilation. [2] Evacuate personnel to safe areas. [2]	
Environmental Precautions	Prevent further leakage or spillage if safe to do so. [3] Do not let the product enter drains.	
Containment and Cleaning Up	Sweep or shovel spills into an appropriate container for disposal. [7] Collect and arrange for disposal. [3] Minimize the generation of dust. [7] Dispose of contents/container in accordance with licensed collector's sorting instructions. [7]	

Toxicological Information

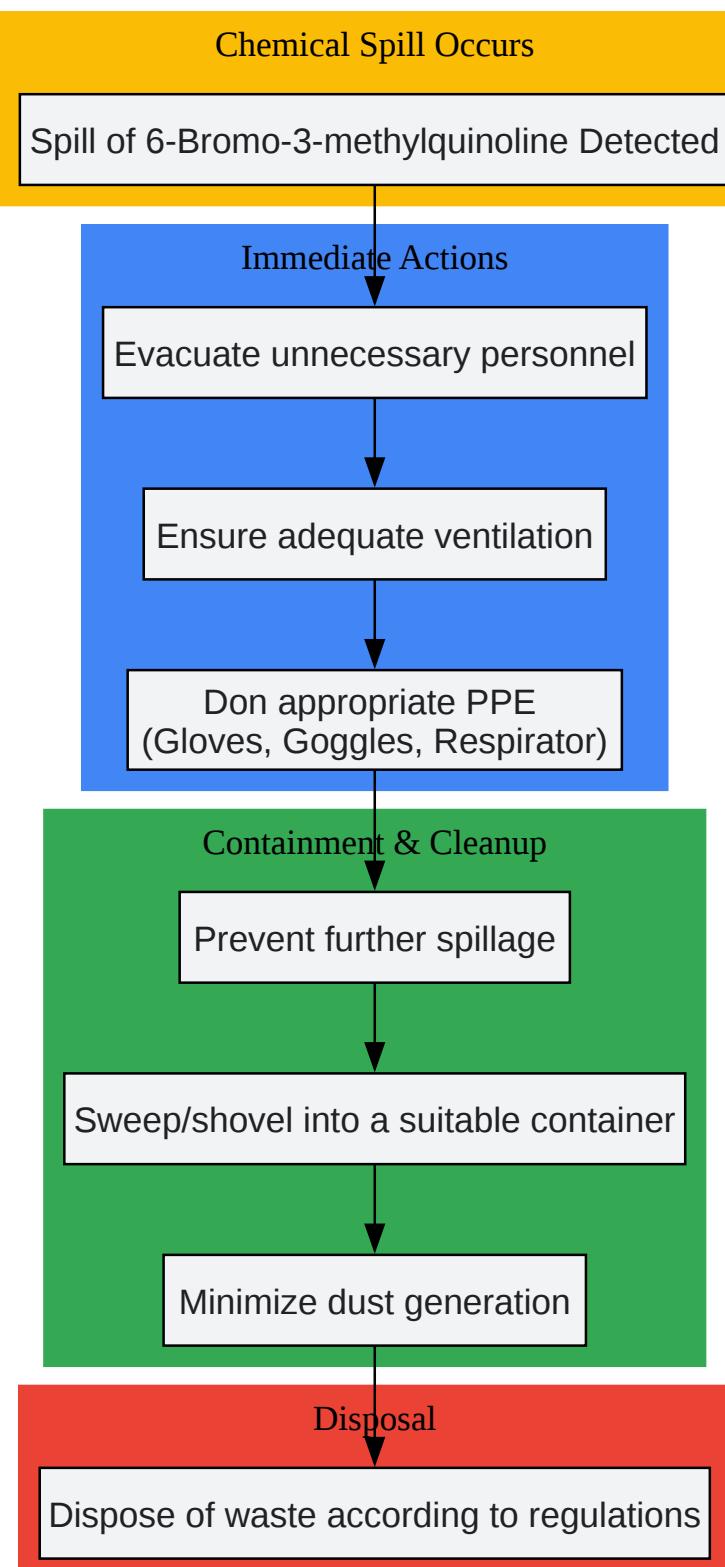
Detailed quantitative toxicological data, such as LD50 (median lethal dose) and LC50 (median lethal concentration) values for **6-Bromo-3-methylquinoline**, are not readily available in the reviewed safety data sheets. Most sources indicate that this information is "no data available".
[\[2\]](#)[\[3\]](#) The toxicological properties have not been fully investigated.[\[5\]](#)

Experimental Protocols

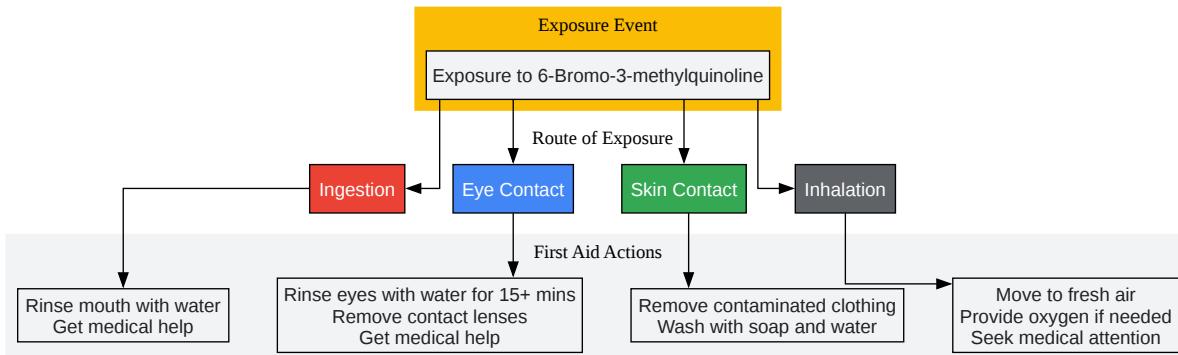
The safety data sheets reviewed for **6-Bromo-3-methylquinoline** do not contain detailed experimental protocols for the toxicological or safety assessments performed. The GHS classifications provided are based on standardized criteria, but the specific methodologies used for this compound are not described.

Visualized Workflows

To aid in the practical application of the safety data, the following workflows have been visualized using Graphviz.

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Caption: Workflow for handling a chemical spill of **6-Bromo-3-methylquinoline**.



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Caption: First aid response workflow for exposure to **6-Bromo-3-methylquinoline**.

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